

Application Notes and Protocols for Studying T-cell Activation with AS2553627

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Compound of Interest

Compound Name: AS2553627

Cat. No.: B605612

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Introduction

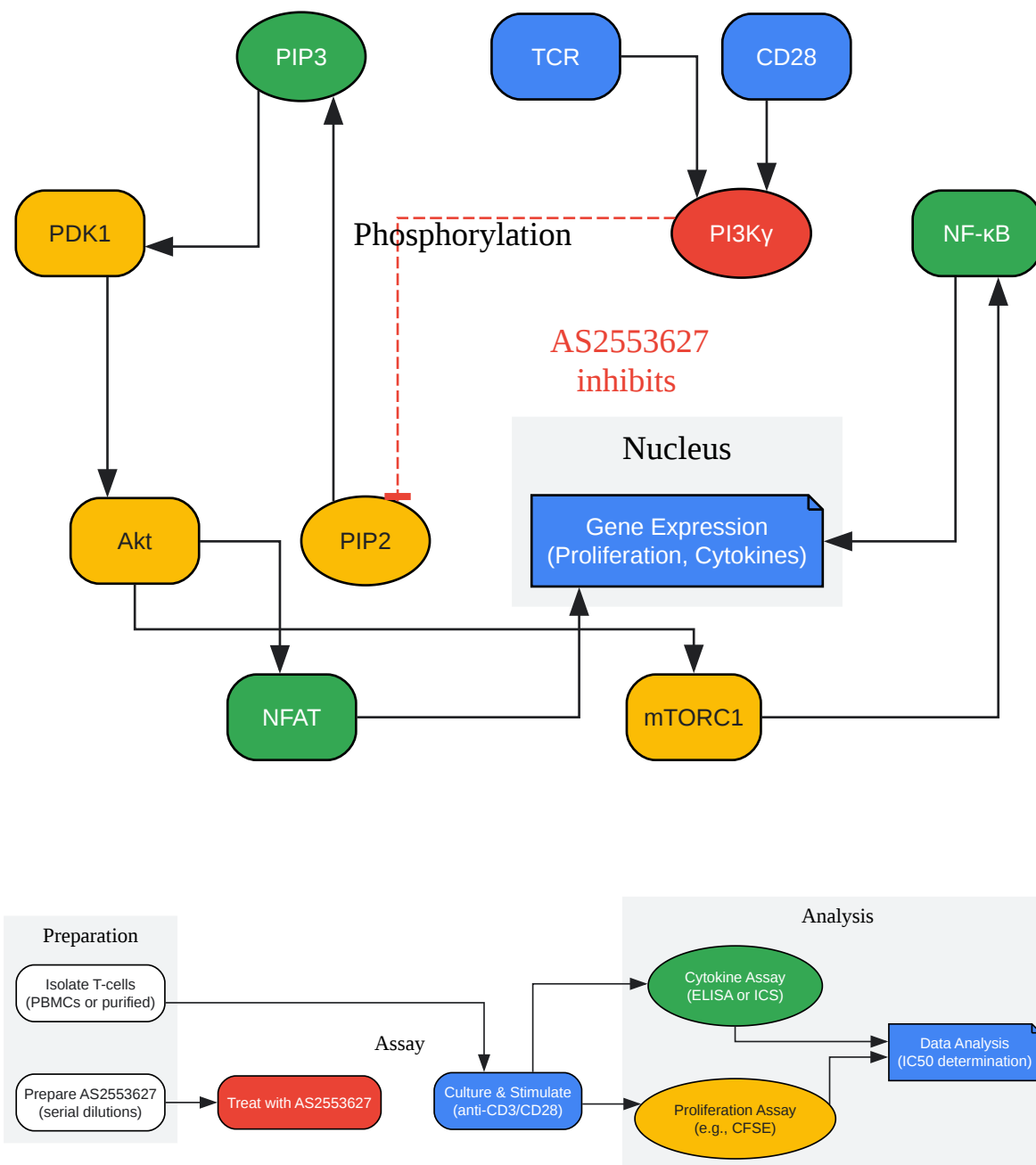
AS2553627 is a potent and selective inhibitor of the phosphoinositide 3-kinase gamma (PI3Ky) isoform. The PI3K family of lipid kinases plays a critical role in regulating a multitude of cellular processes, including cell growth, proliferation, differentiation, and survival. Within the immune system, the class I PI3K isoforms (α , β , γ , and δ) are key signaling molecules downstream of the T-cell receptor (TCR) and co-stimulatory molecules, thereby governing T-cell activation, differentiation, and function.

PI3Ky is predominantly expressed in hematopoietic cells and has been shown to be involved in TCR-induced T-cell activation. Inhibition of PI3Ky can modulate T-cell responses, making it a target of interest for the development of therapeutics for autoimmune diseases and certain cancers. These application notes provide a framework for utilizing **AS2553627** to investigate its effects on T-cell activation, including proliferation and cytokine production.

PI3Ky Signaling in T-cell Activation

Upon engagement of the T-cell receptor (TCR) with an antigen-presenting cell (APC) and co-stimulation through receptors like CD28, a signaling cascade is initiated. PI3Ky is activated downstream of these receptors and catalyzes the phosphorylation of phosphatidylinositol 4,5-bisphosphate (PIP2) to generate phosphatidylinositol 3,4,5-trisphosphate (PIP3). PIP3 acts as a second messenger, recruiting and activating downstream effectors such as Akt and PDK1.

This signaling pathway ultimately leads to the activation of transcription factors like NF- κ B and NFAT, which drive the expression of genes essential for T-cell proliferation, differentiation, and cytokine secretion.



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